

Cefcapene pivoxil hydrochloride hydrate solubility improvement co-solvents

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Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

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Solubility Data & Co-solvent Systems

The table below summarizes the available solubility data for **Cefcapene Pivoxil Hydrochloride Hydrate** and some effective co-solvent systems for poorly soluble drugs in general.

Category	Details	Source / Context
Direct Solubility (in DMSO)	~100-125 mg/mL (160.74 - 200.93 mM)	[1] [2] [3]
Direct Solubility (in Water)	<1 mg/mL (insoluble)	[1] [3]

| **Proven Co-solvent System (for Tenoxicam)** | Components: DMSO, PEG 300, Tween 80, Saline **Ratio:** 10:40:5:45 (v/v) **Achieved Solubility:** ≥ 2.08 mg/mL (for Tenoxicam) | [4] [3] | | **Alternative Co-solvent System** | Components: DMSO, SBE- β -CD (in Saline) **Ratio:** 10:90 (v/v, with SBE- β -CD at 20% in Saline) | [1] [3] |

Experimental Protocol for Solubility Enhancement

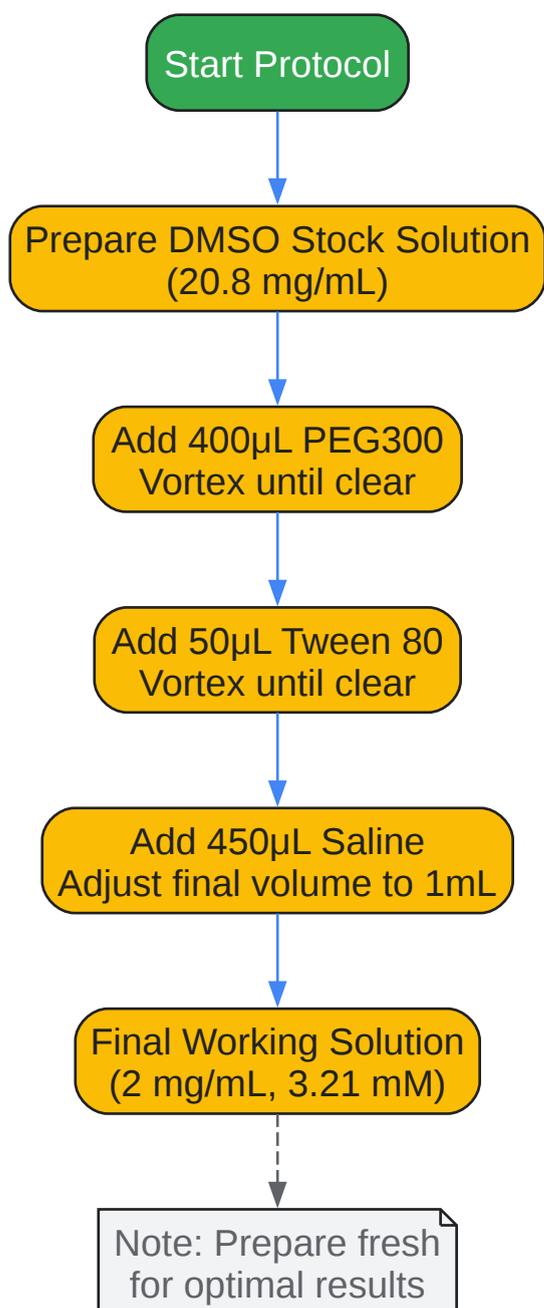
Here is a detailed methodology for preparing a stable formulation of **Cefcapene Pivoxil Hydrochloride Hydrate** using a co-solvent system. This protocol is adapted from methods used for other poorly water-soluble drugs [4] [3].

Objective: To prepare a homogeneous and stable solution of **Cefcapene Pivoxil Hydrochloride Hydrate** for research purposes using a co-solvent system.

Materials:

- **Cefcapene Pivoxil Hydrochloride Hydrate** (e.g., from MedChemExpress, TargetMol, etc.) [1] [5]
- Anhydrous DMSO
- PEG 300
- Tween 80
- Saline (0.9% Sodium Chloride in sterile water)
- Volumetric pipettes and microvials
- Vortex mixer and/or ultrasonic bath (sonicator)

Procedure: This protocol uses the sequential addition of solvents to ensure clarity and stability at each step. The workflow for this process is outlined below.



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Key Considerations:

- **Fresh Preparation:** The compound is unstable in solution. It is recommended to prepare a fresh working solution for each experiment to ensure optimal results and compound integrity [1] [3].
- **Sequential Mixing:** Always add the co-solvents in the specified order (DMSO → PEG300 → Tween 80 → Saline) and ensure the solution is clear at each step before adding the next component [3].
- **Sonication:** If any cloudiness or undissolved material is observed after a step, brief sonication in a warm water bath (~25-37°C) can be applied to aid dissolution [5].

Frequently Asked Questions (FAQs)

Q1: The solution became cloudy or precipitated after I added the saline. What should I do?

- **A:** Precipitation upon aqueous dilution is a common challenge. First, try brief sonication while warming the solution slightly. If precipitation persists, it indicates the formulation has reached its solubility limit. You may need to:
 - **Increase the proportion of organic solvents** (e.g., a higher ratio of DMSO or PEG300), though this must be balanced against potential toxicity in biological assays.
 - **Explore an alternative co-solvent system**, such as using a cyclodextrin like SBE- β -CD, which can enhance solubility by forming inclusion complexes with the drug molecule [1] [6].

Q2: Are there other sustainable strategies for solubility enhancement besides co-solvency?

- **A:** Yes. **Hydrotropy** is a promising and more sustainable alternative. It involves using high concentrations of hydrotropic agents (e.g., sodium benzoate, nicotinamide) to increase solubility. This method is considered more eco-friendly, offers good stability, and avoids some of the toxicity concerns associated with high concentrations of organic solvents like ethanol [6].

Q3: The viscosity of the final solution is too high for my assay. How can I reduce it?

- **A:** High viscosity typically comes from components like PEG300 or surfactants. You can:
 - Slightly reduce the percentage of PEG300 and compensate with a small increase in DMSO or saline.
 - Ensure the solution is warmed gently (e.g., to 25-37°C) before use, as viscosity often decreases with temperature.
 - Consider the DMSO/Cremophor EL/ethanol system mentioned in research, which was noted for achieving high solubility with low viscosity (10.0 Cp) for another drug [4].

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References

1. [medchemexpress.com/cefcapene-pivoxil-hydrochloride-hydrate.html](https://www.medchemexpress.com/cefcapene-pivoxil-hydrochloride-hydrate.html) [medchemexpress.com]
2. Cefcapene Pivoxil Hydrochloride Datasheet [selleckchem.com]

3. | Cephalosporin... | InvivoChem Cefcapene Pivoxil Hydrochloride [invivochem.com]
4. Improving Tenoxicam Solubility and Bioavailability by ... [pmc.ncbi.nlm.nih.gov]
5. Cefcapene pivoxil hydrochloride hydrate - TargetMol [targetmol.com]
6. Hydrotrophy and co-solvency: Sustainable strategies for ... [sciencedirect.com]

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